

Thiogeraniol: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Thiogeraniol
CAS No.: 38237-00-2
Cat. No.: B1239506

[Get Quote](#)

CAS Number: 39067-80-6

Molecular Formula: C₁₀H₁₈S

Molecular Weight: 170.32 g/mol

IUPAC Name: (2E)-3,7-dimethylocta-2,6-diene-1-thiol

This technical guide provides an in-depth overview of **Thiogeraniol**, a sulfur-containing monoterpene of interest to researchers, scientists, and drug development professionals. The document covers its chemical properties, synthesis, and known biological activities, with a focus on its potential therapeutic applications.

Chemical Structure and Properties

Thiogeraniol is an acyclic monoterpene and a thiol, structurally derived from geraniol by the substitution of the hydroxyl group with a thiol group.^{[1][2][3]} This structural modification imparts distinct chemical reactivity and potential biological activities.

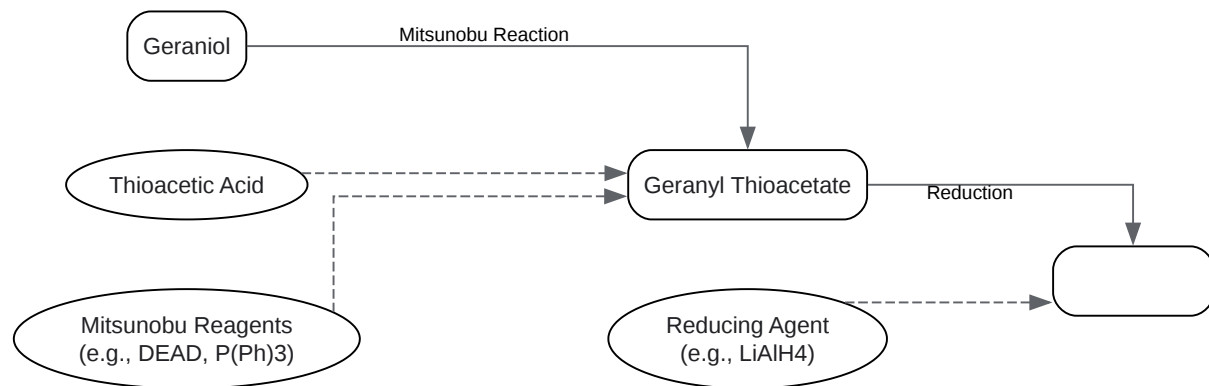
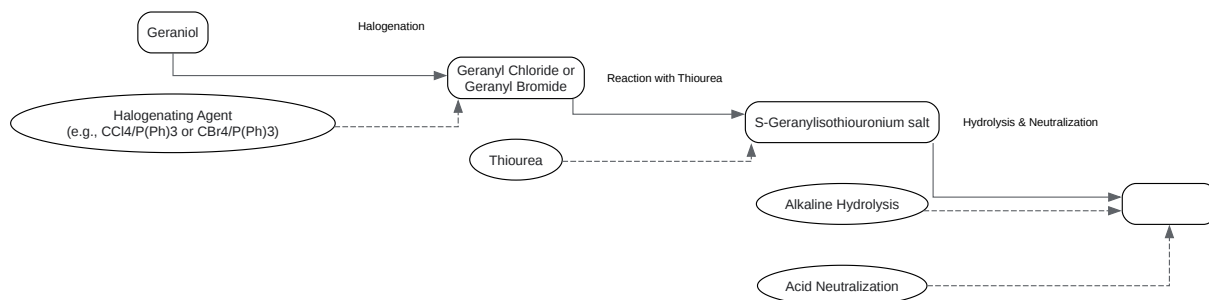
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ S	[1][3]
Molecular Weight	170.32 g/mol	[1][3]
CAS Number	39067-80-6	[1]
Appearance	Yellow to orange liquid	[3]
Density	0.903-0.921 g/cm ³	[3]
Refractive Index	1.503-1.513	[3]
SMILES	<chem>CC(=CCCC(=CCS)C)C</chem>	[1]
InChI	InChI=1S/C10H18S/c1-9(2)5-4-6-10(3)7-8-11/h5,7,11H,4,6,8H2,1-3H3/b10-7+	[1]

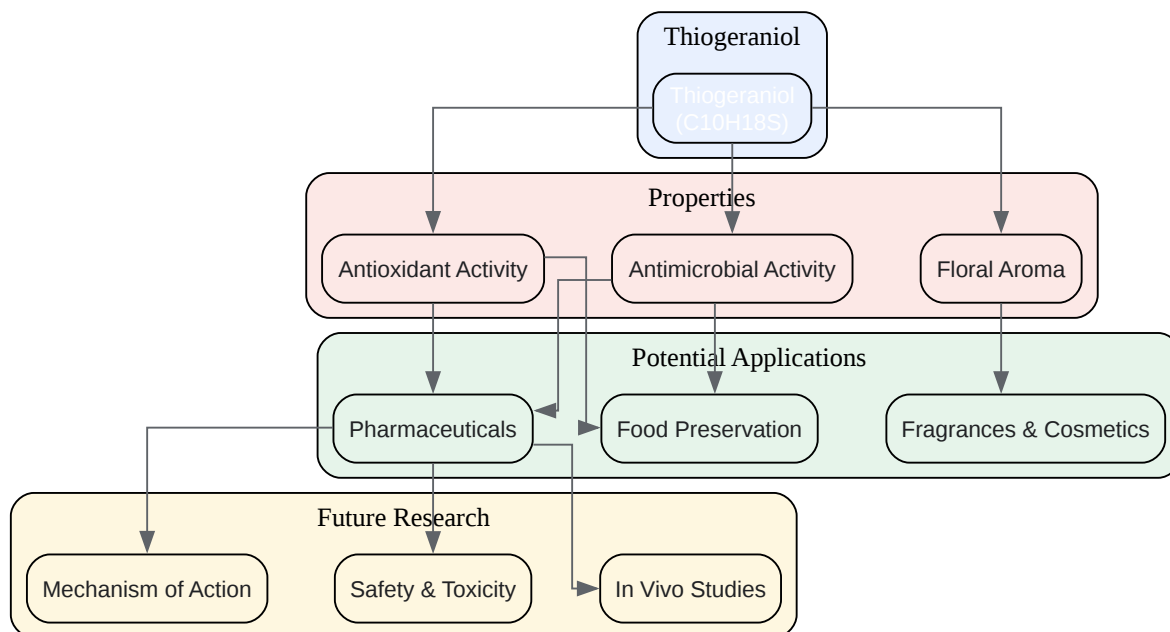
Synthesis of Thiogeraniol

Several methods for the synthesis of **Thiogeraniol** have been reported, primarily involving the conversion of geraniol. Two prominent methods are detailed below.

Synthesis via Halogenation of Geraniol

A common synthetic route involves the halogenation of geraniol followed by reaction with a sulfur source.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Thiogeraniol | 39067-80-6 [smolecule.com]
- 2. Monoterpene antifungal activities: evaluating geraniol, citronellal, and linalool on Candida biofilm, host inflammatory responses, and structure-activity relationships - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Thiogeraniol | $C_{10}H_{18}S$ | CID 6365572 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Thiogeraliol: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1239506/docs#thiogeraliol-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b1239506/docs#thiogeraliol-a-technical-guide-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)